An In-depth Technical Guide to the Comparative Anatomy of Jackal Species

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This document provides a detailed comparative analysis of the anatomy of the three primary jackal species: the Black-backed jackal (Lupulella mesomelas), the Side-striped jackal (Lupulella adusta), and the Golden jackal (Canis aureus). It synthesizes morphometric data, outlines common experimental protocols for anatomical study, and presents key phylogenetic relationships.

Introduction: Taxonomy and Phylogeny

The term "jackal" is a common name for three medium-sized canid species. While historically grouped together based on similar morphology and ecological roles, genetic studies have revealed that they do not form a monophyletic clade. The Black-backed jackal and the Side-striped jackal are closely related and are considered basal (early branching) members of the wolf-like canid lineage.[1][2] In contrast, the Golden jackal is more closely related to the gray wolf (Canis lupus) and the coyote (Canis latrans).[3][4] This distinction is critical for any comparative study, as the anatomical similarities between the Golden jackal and the other two species are a result of convergent evolution rather than recent shared ancestry.

Recent taxonomic revisions have placed the Black-backed and Side-striped jackals into the genus Lupulella.[1][5] The Golden jackal remains within the genus Canis.[5] This guide adheres to this updated classification while comparing the three species traditionally known as jackals.

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Comparative Morphometrics

Morphometric analysis, particularly of the skull (craniometry), is a fundamental method for distinguishing canid species and understanding their evolutionary adaptations. Jackal species, while similar in overall size, exhibit subtle but significant differences in cranial and dental morphology.

Cranial and Body Dimensions

The three jackal species show considerable overlap in body size, which is unusual for sympatric canids that typically diverge in size to minimize competition. However, average measurements reveal distinct characteristics. The Golden jackal is generally the largest of the three. The Black-backed jackal is noted for being longer and taller than the Golden jackal, yet possessing a smaller skull.

Table 1: Comparative Morphometric Data of Jackal Species

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Measurement	Black-backed Jackal (Lupulella mesomelas)	Side-striped Jackal (Lupulella adusta)	Golden Jackal (Canis aureus)	Data Source(s)
Body Mass	**~7 kg (average)**	**6.2 - 13.6 kg**	**Male: 6-14 kg; Female: 7-11 kg**	**[5]**
Shoulder Height	Data not specified	Data not specified	45 - 50 cm	[5]
Skull Length	Male: ~150.8 mm; Female: ~145.6 mm	Data not specified	141 - 147 mm (general); 169 mm (specific study)	[6][7]
Cranial Width	Male: ~85.9 mm; Female: ~83.3 mm	Data not specified	72 mm	[6]
Nasal Length	Data not specified	Data not specified	67 mm	[6]
Mandible Length	Data not specified	Data not specified	112 mm	[6]

Note: Values represent averages or ranges compiled from multiple sources and can vary based on geographic location, age, and sex. Significant sexual dimorphism is observed, with males generally being larger in most measurements.[8][9]

Distinguishing Anatomical Features

- Black-backed Jackal (L. mesomelas): The most defining feature is the saddle of black and silver hair running from the neck to the tail, which contrasts sharply with its reddish flanks and limbs.[7] Its ears are large and pointed.

- Side-striped Jackal (L. adusta): Characterized by a less distinct, pale stripe along its flanks and a white-tipped tail.[7] Its ears are shorter and set further to the side of the skull

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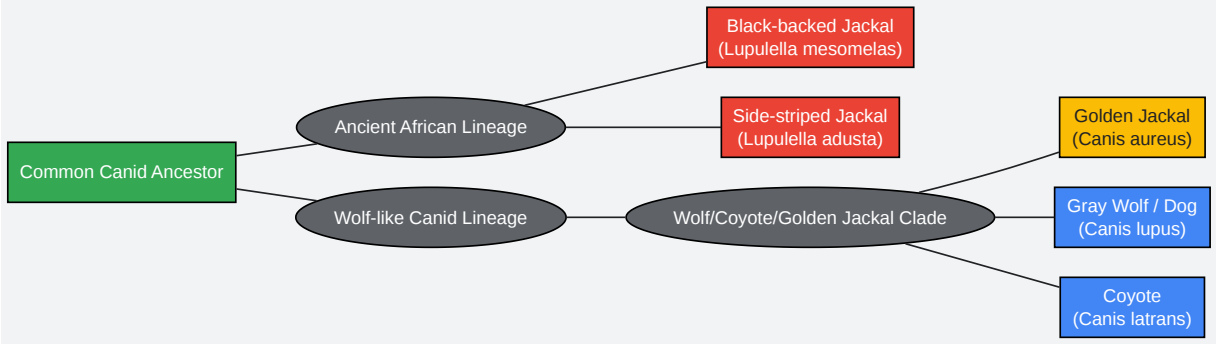
compared to the other species.[7]

- Golden Jackal (C. aureus): Its coat is typically a golden or yellowish color, which can vary seasonally and regionally.[5] The skull of the Golden jackal is noted to be more similar to that of a coyote or gray wolf than to the other jackal species.[5][10] They possess long legs and a slender body, well-suited for long-distance running.[1]

Phylogenetic Relationships

Genetic analysis has fundamentally reshaped our understanding of canid evolution. The jackals are a prime example of paraphyly, where a group includes a common ancestor but not all of its descendants. The Golden jackal is part of the wolf/coyote/dog clade, while the African jackals (Lupulella) represent a separate, older lineage.



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Caption: Phylogenetic tree showing the evolutionary relationships of jackal species.

Experimental Protocols

The quantitative data presented in this guide are primarily derived from morphometric studies. Geometric morphometrics is a powerful technique for analyzing shape variation in anatomical structures.

Standard Protocol for Cranial Morphometric Analysis

A typical workflow for a comparative study of canid skulls involves several key steps, from data acquisition to statistical analysis. This methodology allows for the precise quantification of

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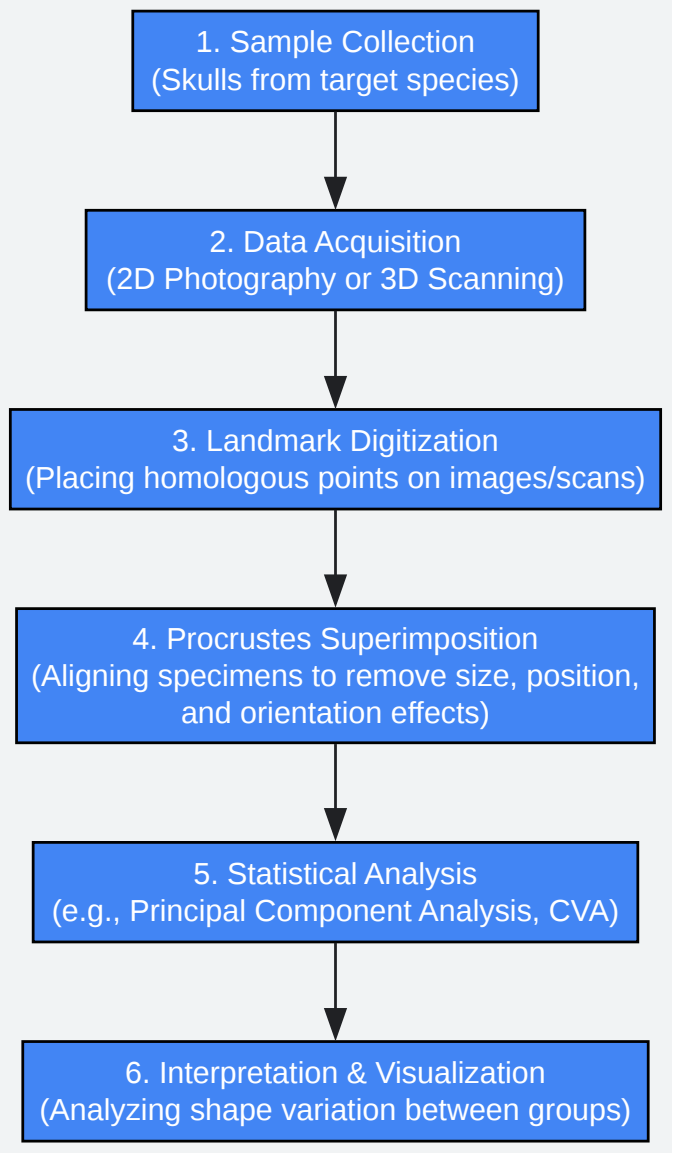
shape and size differences that may not be apparent from simple linear measurements.[11][12]



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Caption: Standardized workflow for a geometric morphometric analysis of canid skulls.

Methodology Details:

- Sample Collection: Skulls from adult individuals of known species and sex are collected from museum archives or field studies.
- Data Acquisition: High-resolution digital photographs (for 2D analysis) or 3D surface scans (for 3D analysis) of the skulls are captured from standardized orientations (e.g., dorsal,

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ventral, lateral).[11]

- Landmark Digitization: A set of homologous anatomical landmarks (e.g., specific bone sutures, foramina) are identified and their coordinates are recorded for each specimen using specialized software.[11][12]
- Generalized Procrustes Analysis (GPA): This crucial step mathematically removes non-shape variation. The landmark configurations for all specimens are optimally translated, scaled to a unit centroid size, and rotated until they align as closely as possible.
- Statistical Analysis: Multivariate statistical methods, such as Principal Component Analysis (PCA) or Canonical Variate Analysis (CVA), are applied to the aligned landmark coordinates to explore patterns of shape variation within and between species.
- Interpretation: The results are visualized through scatterplots and deformation grids to interpret the specific anatomical differences that distinguish the groups.

Conclusion

The comparative anatomy of jackals reveals a fascinating case of convergent evolution and complex phylogenetic relationships. While the Black-backed and Side-striped jackals represent an ancient African canid lineage, the Golden jackal is a member of the more recent Canis radiation. Morphometric analysis provides the quantitative framework to distinguish these species, which, despite their superficial similarities, possess distinct cranial and dental architectures reflecting their separate evolutionary paths. The protocols outlined herein represent the standard for modern anatomical comparison and are essential for accurately resolving the subtle yet significant differences between these canid species.

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References

- 1. Jackal - Wikipedia [en.wikipedia.org]

- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. First evidence of hybridization between golden jackal (Canis aureus) and domestic dog (Canis familiaris) as revealed by genetic markers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Golden jackal - Wikipedia [en.wikipedia.org]
- 6. idosi.org [idosi.org]
- 7. Canis aureus (Carnivore: Canidae) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. files.core.ac.uk [files.core.ac.uk]
- 11. researchgate.net [researchgate.net]
- 12. 3D morphometric analysis of fossil canid skulls contradicts the suggested domestication of dogs during the late Paleolithic - PMC [pmc.ncbi.nlm.nih.gov]

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